

trimellitic anhydride chloride molecular weight and formula

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Compound of Interest

Compound Name: Trimellitic anhydride chloride

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Technical Data: Trimellitic Anhydride Chloride

This document provides core technical specifications for **trimellitic anhydride chloride**, a chemical compound utilized in the synthesis of various polymers, including polyamide-imides.

Chemical Identity and Properties

Trimellitic anhydride chloride, also known as 4-chloroformylphthalic anhydride, is a trifunctional monomer.^{[1][2][3]} Below are its fundamental chemical properties.

Identifier	Value
Chemical Formula	C ₉ H ₃ ClO ₄ ^{[1][2][4][5][6]}
Molecular Weight	210.57 g/mol ^{[1][2][4][5][6]}
CAS Number	1204-28-0 ^{[1][2][3][4][5][6]}
EC Number	214-874-8 ^{[1][3]}
Appearance	White solid ^{[4][5]}
Melting Point	69 °C ^[1]

Synonyms:

- 1,3-Dioxo-1,3-dihydro-2-benzofuran-5-carbonyl chloride (Preferred IUPAC Name)^[1]

- Anhydrotrimellitic acid chloride[1]
- 4-Chloroformylphthalic anhydride[1][2][3]
- Trimellitic acid anhydride chloride[1][3][4]
- TMAC[1][3][5]

Note on In-depth Technical Data: The scope of this document is limited to the fundamental molecular properties of **trimellitic anhydride chloride**. The user's request for detailed experimental protocols and signaling pathway diagrams is not applicable to the characterization of a single small molecule's intrinsic properties like molecular weight and formula. Such elements are typically associated with biological processes, complex system analyses, or specific laboratory synthesis procedures, which are beyond the scope of this topic.

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References

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